

# Comparative vapor-liquid equilibrium data for mixtures containing 2-Ethoxyethyl acetate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Ethoxyethyl acetate

Cat. No.: B089778

Get Quote

# Comparative Analysis of Vapor-Liquid Equilibrium for 2-Ethoxyethyl Acetate Mixtures

A comprehensive review of published experimental data on the vapor-liquid equilibrium (VLE) of binary mixtures containing **2-Ethoxyethyl acetate** reveals key insights into its phase behavior with different chemical compounds. This guide provides a comparative summary of available data, details the experimental methodologies employed for their measurement, and presents a visual workflow for VLE data analysis, aimed at researchers, scientists, and professionals in drug development and chemical engineering.

## **Vapor-Liquid Equilibrium Data**

The VLE data for binary systems of **2-Ethoxyethyl acetate** with 2-ethoxyethanol and toluene have been experimentally determined and are summarized below.

## System: 2-Ethoxyethyl Acetate (1) + 2-Ethoxyethanol (2)

Isobaric VLE data for this system were measured at five different pressures. The data from the study by Rana et al. (2012) provides a detailed look at the interaction between these two components.

Table 1: Isobaric VLE Data for **2-Ethoxyethyl Acetate** (1) + 2-Ethoxyethanol (2)



Pressure (kPa)	x_1 (Mole Fraction)	T (K)
53.33	0.0000	400.90
0.1445	403.50	
0.2889	406.40	
0.4995	410.50	
0.6908	414.30	
0.8993	418.90	
1.0000	421.50	
76.00	0.0000	412.00
0.1445	414.80	
0.2889	417.80	
0.4995	422.30	
0.6908	426.50	
0.8993	431.50	
1.0000	434.30	
85.33	0.0000	416.70
0.1445	419.50	
0.2889	422.50	<u> </u>
0.4995	427.10	<u> </u>
0.6908	431.50	<u> </u>
0.8993	436.50	
1.0000	439.40	
90.66	0.0000	418.90
0.1445	421.70	



0.2889	424.80	
0.4995	429.50	
0.6908	433.90	
0.8993	439.00	
1.0000	441.90	
101.33	0.0000	423.80
0.1445	426.70	
0.2889	429.80	
0.4995	434.50	
0.6908	439.10	
0.8993	444.30	
1.0000	447.30	

Data sourced from Rana, B. K., et al. (2012).

## System: 2-Ethoxyethyl Acetate (1) + Toluene (2)

Isobaric VLE data for the **2-ethoxyethyl acetate** and toluene binary system were measured at six different pressures as reported by Parsana et al. (2020).[1] This system was observed to not form an azeotrope under the tested conditions.[1]

Table 2: Isobaric VLE Data for **2-Ethoxyethyl Acetate** (1) + Toluene (2)



53.3       0.0000       365.95         0.1021       371.05       A         0.2456       377.95       A         0.4587       387.85       A         0.6589       397.05       A         0.8547       406.85       A         1.0000       413.65       A         0.1021       374.95       A         0.4587       391.95       A         0.6589       401.35       A         0.8547       411.15       A         1.0000       417.95       A         7.0.0       0.0000       375.25         0.1021       380.45       A         0.4587       397.65       A         0.4589       407.15       A         0.6589       407.15       A         0.8547       417.15       A         0.8547       417.15       A         0.0000       424.05       A         80.0       0.0000       380.15	Pressure (kPa)	x_1 (Mole Fraction)	Т (К)
0.2456       377.95         0.4587       387.85         0.6589       397.05         0.8547       406.85         1.0000       413.65         60.0       0.0000         0.1021       374.95         0.2456       381.95         0.6589       401.35         0.8547       411.15         1.0000       417.95         70.0       0.0000         380.45       387.55         0.4587       397.65         0.6589       407.15         0.8547       417.15         1.0000       424.05         80.0       0.0000       380.15	53.3	0.0000	365.95
0.4587       387.85         0.6589       397.05         0.8547       406.85         1.0000       413.65         60.0       0.0000         0.1021       374.95         0.2456       381.95         0.6589       401.35         0.8547       411.15         1.0000       417.95         70.0       0.0000         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.6589       407.15         0.8547       417.15         1.0000       424.05         80.0       0.0000       380.15	0.1021	371.05	
0.6589       397.05         0.8547       406.85         1.0000       413.65         60.0       0.0000       369.75         0.1021       374.95         0.2456       381.95         0.4587       391.95         0.8547       411.15         1.0000       417.95         70.0       0.0000       375.25         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.6589       407.15         0.8547       417.15         1.0000       424.05         80.0       0.0000       380.15	0.2456	377.95	
0.8547       406.85         1.0000       413.65         60.0       0.0000       369.75         0.1021       374.95       417.15         0.2456       381.95       401.35         0.8589       401.35       411.15         1.0000       417.95       411.15         70.0       0.0000       375.25         0.1021       380.45       417.15         0.4587       397.65       407.15         0.8547       417.15       417.15         1.0000       424.05       80.0       0.0000       380.15	0.4587	387.85	
1.0000       413.65         60.0       0.0000       369.75         0.1021       374.95       417.95         0.2456       381.95       401.35         0.8589       401.35       417.95         70.0       0.0000       375.25         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.6589       407.15         0.8547       417.15         1.0000       424.05         80.0       0.0000       380.15	0.6589	397.05	
60.0       0.0000       369.75         0.1021       374.95       40.2456       381.95         0.4587       391.95       401.35 <t< td=""><td>0.8547</td><td>406.85</td><td></td></t<>	0.8547	406.85	
0.1021       374.95         0.2456       381.95         0.4587       391.95         0.6589       401.35         0.8547       411.15         1.0000       417.95         70.0       0.0000       375.25         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.6589       407.15         0.8547       417.15         1.0000       424.05         80.0       0.0000       380.15	1.0000	413.65	
0.2456       381.95         0.4587       391.95         0.6589       401.35         0.8547       411.15         1.0000       417.95         70.0       0.0000       375.25         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.6589       407.15         1.0000       424.05         80.0       0.0000       380.15	60.0	0.0000	369.75
0.4587       391.95         0.6589       401.35         0.8547       411.15         1.0000       417.95         70.0       0.0000       375.25         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.8547       417.15         1.0000       424.05         80.0       0.0000       380.15	0.1021	374.95	
0.6589       401.35         0.8547       411.15         1.0000       417.95         70.0       0.0000       375.25         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.8547       417.15         1.0000       424.05         80.0       0.0000       380.15	0.2456	381.95	
0.8547       411.15         1.0000       417.95         70.0       0.0000       375.25         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.6589       407.15         1.0000       424.05         80.0       0.0000       380.15	0.4587	391.95	
1.0000       417.95         70.0       0.0000       375.25         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.6589       407.15         1.0000       424.05         80.0       0.0000         380.15	0.6589	401.35	
70.0       0.0000       375.25         0.1021       380.45         0.2456       387.55         0.4587       397.65         0.6589       407.15         1.0000       424.05         80.0       0.0000         380.15	0.8547	411.15	
0.1021       380.45         0.2456       387.55         0.4587       397.65         0.6589       407.15         0.8547       417.15         1.0000       424.05         80.0       0.0000       380.15	1.0000	417.95	
0.2456       387.55         0.4587       397.65         0.6589       407.15         0.8547       417.15         1.0000       424.05         80.0       0.0000         380.15	70.0	0.0000	375.25
0.4587       397.65         0.6589       407.15         0.8547       417.15         1.0000       424.05         80.0       0.0000         380.15	0.1021	380.45	
0.6589       407.15         0.8547       417.15         1.0000       424.05         80.0       0.0000         380.15	0.2456	387.55	
0.8547     417.15       1.0000     424.05       80.0     0.0000       380.15	0.4587	397.65	
1.0000     424.05       80.0     0.0000       380.15	0.6589	407.15	
80.0 0.0000 380.15	0.8547	417.15	
	1.0000	424.05	
0.1021 385.35	80.0	0.0000	380.15
	0.1021	385.35	



0.2456	392.55	
0.4587	402.65	
0.6589	412.35	
0.8547	422.35	
1.0000	429.35	
90.0	0.0000	384.65
0.1021	389.85	
0.2456	397.05	
0.4587	407.25	
0.6589	417.05	
0.8547	427.15	
1.0000	434.15	
101.3	0.0000	389.25
0.1021	394.55	
0.2456	401.85	
0.4587	412.15	
0.6589	422.05	
0.8547	432.25	
1.0000	439.35	

Data sourced from Parsana, V. M., et al. (2020).[1]

Vapor-liquid equilibrium data for binary mixtures of **2-Ethoxyethyl acetate** with 1,2-dichloropropane and water are also reported in the literature, however, the complete experimental data tables were not accessible in the publicly available resources at the time of this review.[2]



## **Experimental Protocols**

The experimental VLE data presented in this guide were obtained using a modified ebulliometer. This technique is a reliable and relatively fast method for generating isobaric VLE data.

#### **General Ebulliometric Method**

An ebulliometer is designed to accurately measure the boiling point of liquids at a constant pressure. The general procedure involves the following steps:

- Charging the Apparatus: A liquid mixture of a known composition is introduced into the reboiler of the ebulliometer.
- Heating and Equilibrium: The mixture is heated to its boiling point. The vapor generated rises
  and comes into contact with a thermometer or temperature sensor, which measures the
  equilibrium temperature. The vapor is then condensed and returned to the reboiler, creating
  a continuous circulation of liquid and vapor phases.
- Temperature and Pressure Measurement: The boiling temperature is recorded once a steady state is reached, indicated by a constant temperature reading. The system pressure is precisely controlled and measured.
- Composition Analysis: In some setups, samples of the liquid and condensed vapor phases
  can be withdrawn for composition analysis, typically using gas chromatography or
  refractometry. However, in the case of the cited studies for 2-ethoxyethyl acetate mixtures,
  only the liquid phase composition (T-x data) was determined experimentally.[1]

### **Specific Protocols from Cited Studies**

For the 2-Ethoxyethyl Acetate + 2-Ethoxyethanol System: A modified ebulliometer was
used to generate isobaric T-x data. The uncertainty in temperature measurement was
reported to be ±0.1 K, and the uncertainty in pressure measurement was ±0.07 kPa. The
composition of the liquid phase was determined by weighing, with an uncertainty of ±0.0001
in mole fraction.

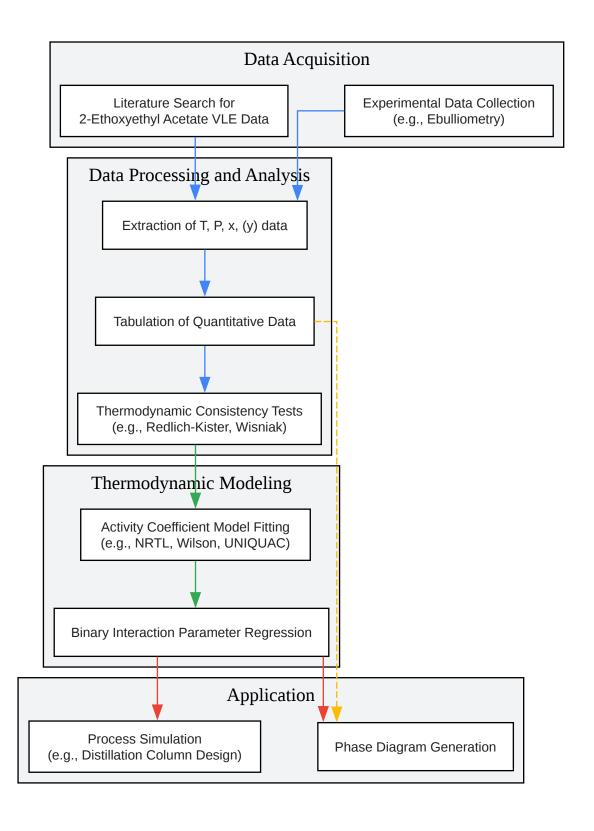


For the 2-Ethoxyethyl Acetate + Toluene System: An ebulliometer was also employed for isobaric VLE measurements.[1] The temperature was measured with an uncertainty of ±0.1 K, and the pressure was controlled with an uncertainty of ±0.01 kPa.[1] The liquid phase composition was analyzed using a gas chromatograph with a flame ionization detector (FID), and the uncertainty in the mole fraction was reported to be 0.001.[1] Before measurements, the purity of the chemicals was confirmed by comparing their measured boiling points with literature values.[1]

## **VLE Data Comparison Workflow**

The following diagram illustrates a typical workflow for the comparison and utilization of VLE data for binary mixtures containing **2-Ethoxyethyl acetate**.





Click to download full resolution via product page

Caption: Workflow for VLE data acquisition, analysis, and application.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. pubs.acs.org [pubs.acs.org]
- 2. 2-Ethoxyethyl acetate (CAS 111-15-9) Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [Comparative vapor-liquid equilibrium data for mixtures containing 2-Ethoxyethyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089778#comparative-vapor-liquid-equilibrium-data-for-mixtures-containing-2-ethoxyethyl-acetate]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





